

# 2,3-Difluoroaniline CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Difluoroaniline

Cat. No.: B047769

[Get Quote](#)

## An In-depth Technical Guide to 2,3-Difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Difluoroaniline** (CAS Number: 4519-40-8), a key chemical intermediate in the pharmaceutical, agrochemical, and dye industries.<sup>[1]</sup> This document outlines its core physical properties, a detailed experimental protocol for its synthesis, and its primary applications.

## Core Properties of 2,3-Difluoroaniline

**2,3-Difluoroaniline** is a halogenated aromatic amine that presents as a colorless to light yellow or brown liquid at room temperature.<sup>[1][2]</sup> Its chemical structure, featuring two fluorine atoms on the benzene ring, imparts unique reactivity and stability, making it a valuable building block in organic synthesis.<sup>[1]</sup>

## Physical and Chemical Data

The essential physical and chemical properties of **2,3-Difluoroaniline** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	4519-40-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> N	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	129.11 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to brown/light orange clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	69 °C at 12 mmHg; 176.6 ± 20.0 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[5]</a>
Density	1.274 g/mL at 25 °C; 1.28 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.514	<a href="#">[3]</a> <a href="#">[7]</a>
Flash Point	71 °C (159.8 °F) - closed cup	<a href="#">[3]</a> <a href="#">[7]</a>
Solubility	Moderately soluble in organic solvents; limited solubility in water	<a href="#">[1]</a>
Storage	Store at 2-8 °C in a ventilated, low-temperature, dry warehouse	<a href="#">[2]</a> <a href="#">[8]</a>

## Applications in Research and Development

**2,3-Difluoroaniline** serves as a crucial intermediate in the synthesis of a variety of complex molecules:

- **Pharmaceutical Development:** It is a key building block in the synthesis of active pharmaceutical ingredients (APIs). The inclusion of fluorine atoms can enhance the biological activity, lipophilicity, and metabolic stability of drug molecules.[\[1\]](#)[\[3\]](#) For instance, it has been used in the synthesis of ethyl 2-aryl-amino-4-trifluoromethylpyrimidine-5-carboxylate.[\[7\]](#)[\[9\]](#)
- **Agrochemicals:** The compound is utilized in the formulation of pesticides and herbicides.[\[1\]](#)

- **Dyes and Pigments:** It is employed in the production of specialty dyes, where the fluorine atoms can improve color vibrancy and stability.<sup>[1]</sup>

As a chemical intermediate, **2,3-Difluoroaniline** is not typically studied for its direct interaction with biological signaling pathways. Its significance lies in the properties it imparts to the final active molecules.

## Experimental Protocol: Synthesis of 2,3-Difluoroaniline

The following is a detailed methodology for the synthesis of **2,3-Difluoroaniline** from 1,2-dibromo-4,5-difluoro-3-nitrobenzene, a common laboratory-scale procedure.<sup>[2]</sup>

### Materials:

- 1,2-dibromo-4,5-difluoro-3-nitrobenzene (0.638 g, 2.01 mmol)
- Methanol (4 mL)
- 10% Palladium on activated carbon (Pd/C), 50% wet (48.4 mg)
- Triethylamine (6.2 mg, 0.06 mmol)
- Hydrogen gas (H<sub>2</sub>)

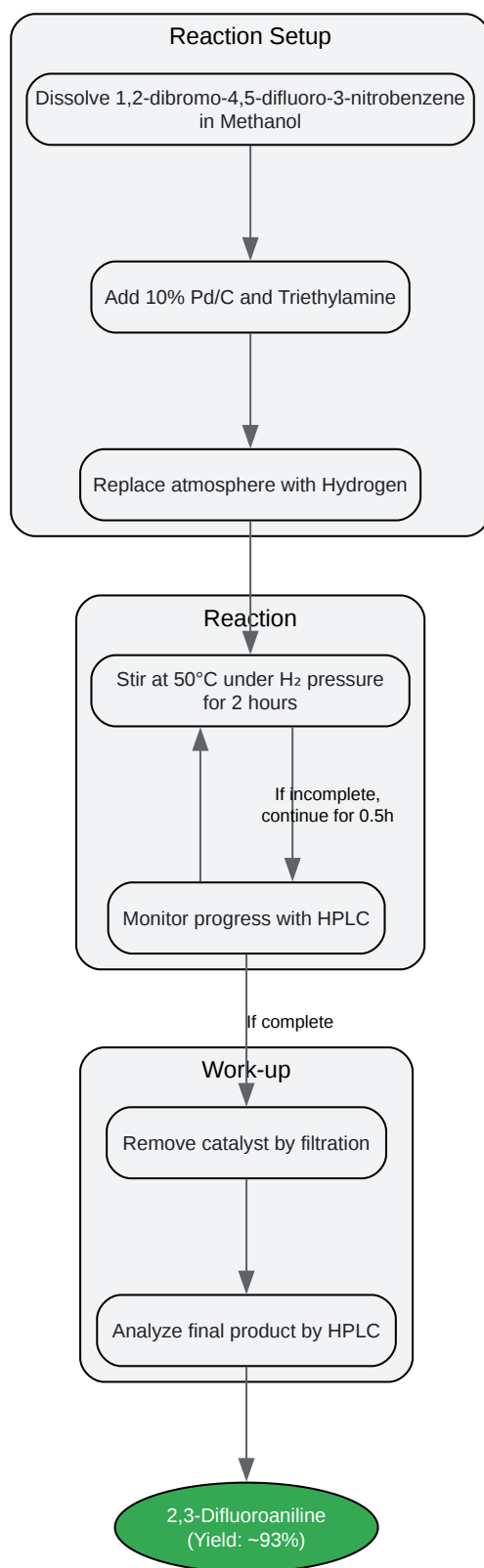
### Procedure:

- Dissolve 0.638 g of 1,2-dibromo-4,5-difluoro-3-nitrobenzene in 4 mL of methanol in a suitable reaction vessel.
- Add 48.4 mg of 10% Pd/C (50% wet) catalyst and 6.2 mg of triethylamine to the solution.
- Replace the atmosphere in the reaction vessel with hydrogen.
- Stir the reaction mixture at 50°C under a slight pressure of hydrogen for 2 hours.
- Monitor the reaction progress using High-Performance Liquid Chromatography (HPLC).

- If residual intermediate (2,3-dibromo-5,6-difluoroaniline) is present, continue the reaction under the same conditions for an additional 0.5 hours.[\[2\]](#)
- Once the reaction is complete, remove the catalyst by filtration.
- The resulting liquid containing **2,3-Difluoroaniline** can be analyzed by HPLC to determine the yield. A typical yield for this procedure is approximately 93%.[\[2\]](#)

## Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2,3-Difluoroaniline** as described in the experimental protocol.



[Click to download full resolution via product page](#)

Synthesis workflow for **2,3-Difluoroaniline**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,3-Difluoroaniline synthesis - chemicalbook [chemicalbook.com]
- 3. nbinnco.com [nbinnco.com]
- 4. CN101245020B - Process for synthesizing 2,3-difluoroaniline - Google Patents [patents.google.com]
- 5. CAS 4519-40-8: 2,3-Difluoroaniline | CymitQuimica [cymitquimica.com]
- 6. EP2940002A1 - Halogenated aniline and method for producing same - Google Patents [patents.google.com]
- 7. benchchem.com [benchchem.com]
- 8. Page loading... [wap.guidechem.com]
- 9. 2,3-二氟苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2,3-Difluoroaniline CAS number and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047769#2-3-difluoroaniline-cas-number-and-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)